

Essential Safety and Handling Protocols for Zinc Oxalate Dihydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *zinc;oxalate;dihydrate*

Cat. No.: *B040002*

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds. This document provides crucial safety and logistical information for the handling of zinc oxalate dihydrate, with a focus on personal protective equipment (PPE), operational procedures, and disposal plans.

Zinc oxalate dihydrate is classified as harmful if swallowed or in contact with skin.^{[1][2]}

Therefore, adherence to strict safety protocols is essential to minimize exposure and ensure personnel safety.

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling zinc oxalate dihydrate to determine the necessary level of PPE. The following table summarizes the recommended PPE.

PPE Category	Recommendation	Standards
Eye and Face Protection	Chemical safety goggles or glasses with side shields.	Conforming to OSHA 29 CFR 1910.133 or European Standard EN166. [1] [2] [3]
Skin Protection	- Impermeable chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber). - A complete protective suit or lab coat to prevent skin contact.	Gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN374 derived from it. [4]
Respiratory Protection	Generally not required under normal use with adequate ventilation. If dust formation is likely or exposure limits are exceeded, a NIOSH-approved particulate respirator (e.g., N95, P95, or P100) is recommended. For higher-level protection, respirator cartridges such as OV/AG/P99 (US) or ABEK-P2 (EU EN 143) should be used. [2] [3]	

Occupational Exposure Limits

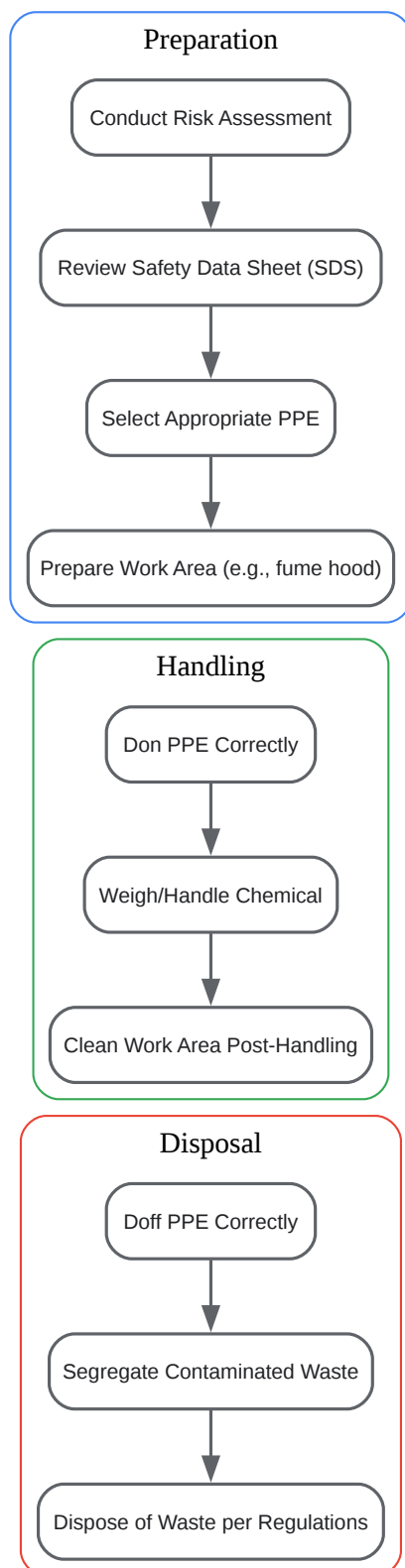
While specific occupational exposure limits for zinc oxalate dihydrate have not been established, the limits for oxalic acid can be used as a conservative guideline due to the oxalate component.

Organization	TWA (8-hour)	STEL (15-minute)
OSHA (PEL)	1 mg/m ³	-
NIOSH (REL)	1 mg/m ³	2 mg/m ³
ACGIH (TLV)	1 mg/m ³	2 mg/m ³

Data sourced from OSHA, NIOSH, and ACGIH documentation for oxalic acid.[\[1\]](#)[\[5\]](#)[\[6\]](#)

Operational Plan for Handling Zinc Oxalate Dihydrate

A systematic approach to handling zinc oxalate dihydrate is crucial for safety. The following workflow outlines the key steps from preparation to disposal.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nj.gov [nj.gov]
- 2. creativesafetysupply.com [creativesafetysupply.com]
- 3. sbnsoftware.com [sbnsoftware.com]
- 4. hazmatschool.com [hazmatschool.com]
- 5. OXALIC ACID | Occupational Safety and Health Administration [osha.gov]
- 6. Oxalic acid - IDLH | NIOSH | CDC [cdc.gov]
- To cite this document: BenchChem. [Essential Safety and Handling Protocols for Zinc Oxalate Dihydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b040002#personal-protective-equipment-for-handling-zinc-oxalate-dihydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com